

Application Notes & Protocols for the Quantification of Quizartinib (C₂₅H₁₉Cl₂N₃O₅)

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Compound of Interest

Compound Name: C₂₅H₁₉Cl₂N₃O₅

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These application notes provide detailed methodologies for the quantitative analysis of Quizartinib in biological matrices, primarily plasma. The protocols are intended for researchers, scientists, and professionals involved in drug development and pharmacokinetic studies.

Quizartinib is a potent and selective inhibitor of the FMS-like tyrosine kinase 3 (FLT3) receptor, a gene that is frequently mutated in Acute Myeloid Leukemia (AML).^{[1][2]} Accurate and precise quantification of Quizartinib is crucial for pharmacokinetic assessments, therapeutic drug monitoring, and establishing exposure-response relationships.^{[3][4]} The primary analytical method for Quizartinib quantification is Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and specificity.^[3]

Quantitative Data Summary

The following tables summarize the key parameters from validated LC-MS/MS methods for the quantification of Quizartinib.

Table 1: LC-MS/MS Method Parameters for Quizartinib Quantification

Parameter	Method 1	Method 2	Method 3
Chromatography	UPLC-MS/MS[2][5]	LC-MS/MS[1]	LC-MS/MS[4][6]
Column	Not Specified	BEH™ C18[1]	Not Specified
Mobile Phase	Water:Acetonitrile (70:30, v/v) with 0.1% acetic acid and 10 mM ammonium acetate[5]	Not Specified	Not Specified
Internal Standard (IS)	[2H4]-Quizartinib[5]	Ibrutinib[1]	Not Specified
Detection Mode	Multiple Reaction Monitoring (MRM)[5]	Multiple Reaction Monitoring (MRM)[1]	Tandem Mass Spectrometry
Ionization Mode	Positive Ion Electrospray (ESI+)[1]	Positive Ion Electrospray (ESI+)[1]	Not Specified
MRM Transition (Quizartinib)	Not Specified	m/z 561.129 → 114.09[1][7]	Not Specified
MRM Transition (IS)	Not Specified	m/z 441.16 → 84.03 (Ibrutinib)[1][7]	Not Specified

Table 2: Summary of Method Validation Parameters

Parameter	Method 1	Method 2	Method 3	Method 4
Matrix	Human Plasma[2][5]	Rat Plasma[1]	Human Plasma[6]	Human Plasma[6]
Linear Range	6 - 200 ng/mL[2][5]	2 - 1000 ng/mL[1][7]	2 - 2000 ng/mL[4][6]	0.5 - 500 ng/mL[6]
Correlation Coefficient (r)	> 0.998[1]	> 0.998[1]	Not Specified	Not Specified
Accuracy	88 - 97%[2][5]	Not Specified	< 2.5% (vs. < 3.3%)	< 1.7% (vs. < 6.0%)
Precision (Intra-day)	3 - 11% (RSD)[2][5]	≤ 13.07%[1]	< 5.0%	< 5.3%
Precision (Inter-day)	3 - 11% (RSD)[2][5]	≤ 13.17%[1]	Not Specified	Not Specified
Lower Limit of Quantification (LLOQ)	6 ng/mL[2][5]	2 ng/mL[1]	2 ng/mL[4][6]	0.5 ng/mL[8]
Extraction Recovery	Not Specified	90.3 - 106.5%[7]	Not Specified	Not Specified

Experimental Protocols

Protocol 1: Sample Preparation using Liquid-Liquid Extraction (LLE)

This protocol describes a general method for extracting Quizartinib from plasma samples.

Materials:

- Plasma samples (stored at -80°C)
- Internal Standard (IS) working solution (e.g., [2H4]-Quizartinib or Ibrutinib)[1][5]

- Extraction solvent: Dichloromethane or a mixture of ethyl acetate and tert-butyl methyl ether (1:1, v/v)[5]
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Solvent evaporator (e.g., nitrogen evaporator or vacuum concentrator)
- Reconstitution solution (e.g., mobile phase)[5]

Procedure:

- Thaw plasma samples to room temperature.
- Pipette 100 μ L of plasma into a clean microcentrifuge tube.
- Add 30 μ L of the IS working solution (e.g., 480 ng/mL) to each plasma sample, except for the blank samples.[5]
- Vortex mix for 10 seconds.
- Add 500 μ L of the extraction solvent to each tube.[5]
- Vortex mix vigorously for 1 minute.[5]
- Centrifuge at 10,000 x g for 5 minutes to separate the organic and aqueous layers.[5]
- Carefully transfer 400 μ L of the upper organic layer to a new clean tube.[5]
- Evaporate the solvent to dryness under a stream of nitrogen or using a vacuum concentrator. [5]
- Reconstitute the dried residue with 145 μ L of the reconstitution solution (mobile phase).[5]
- Centrifuge the reconstituted samples to pellet any insoluble material.

- Transfer the clear supernatant to an autosampler vial for UPLC-MS/MS analysis.

Protocol 2: UPLC-MS/MS Quantification of Quizartinib in Plasma

This protocol outlines the conditions for the chromatographic separation and mass spectrometric detection of Quizartinib.

Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm (or equivalent)[1]
- Mobile Phase: A gradient of water with 0.1% acetic acid and 10 mM ammonium acetate (Solvent A) and acetonitrile with 0.1% acetic acid (Solvent B).
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Run Time: Approximately 3-5 minutes

Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)[1]
- Detection Mode: Multiple Reaction Monitoring (MRM)[1]
- MRM Transitions:
 - Quizartinib: 561.129 $\rightarrow$ 114.09[1][7]

- Ibrutinib (IS): 441.16 → 84.03[1][7]
- Collision Gas: Argon
- Optimize other parameters such as capillary voltage, cone voltage, and collision energy for maximum signal intensity.

Data Analysis:

- Integrate the peak areas for Quizartinib and the Internal Standard.
- Calculate the peak area ratio of Quizartinib to the IS.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Quizartinib in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Caption: Experimental workflow for Quizartinib quantification.

Caption: Inhibition of the FLT3 signaling pathway by Quizartinib.

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